

2-Ethyl-5,5-dimethyl-1,3-dioxane chemical properties and structure

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Compound of Interest

Compound Name: 2-Ethyl-5,5-dimethyl-1,3-dioxane

Cat. No.: B1207790

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An In-depth Technical Guide to 2-Ethyl-5,5-dimethyl-1,3-dioxane

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-Ethyl-5,5-dimethyl-1,3-dioxane**, tailored for researchers, scientists, and professionals in drug development.

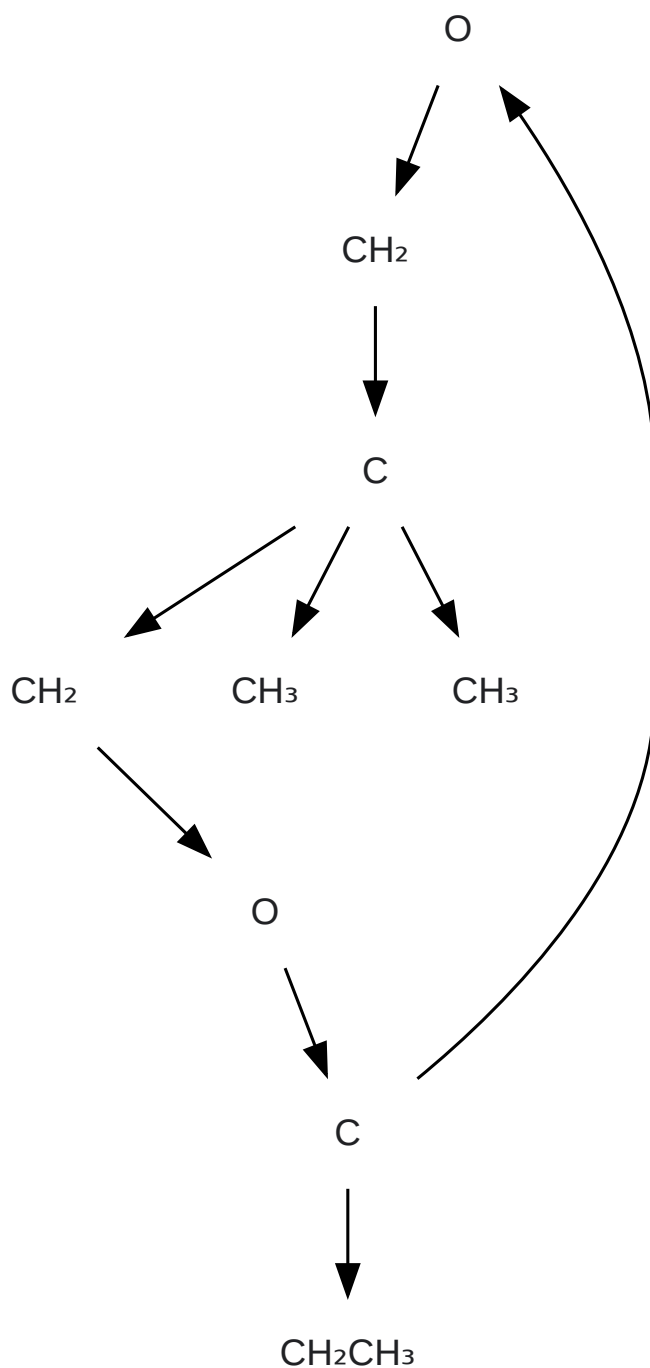
Core Chemical Properties

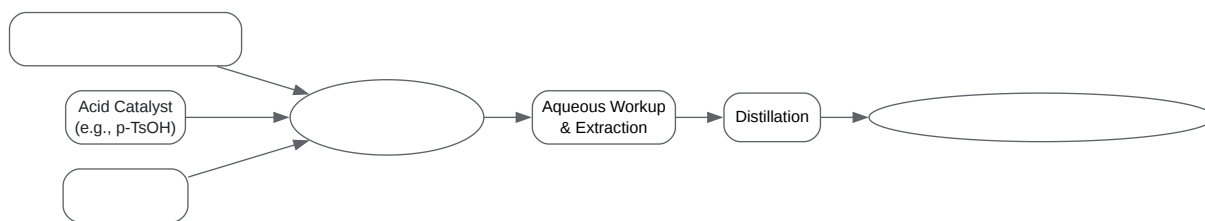
2-Ethyl-5,5-dimethyl-1,3-dioxane is a cyclic acetal with a distinct chemical profile. The quantitative data for this compound are summarized in the table below, offering a clear comparison of its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₂	[1][2][3]
Molecular Weight	144.21 g/mol	[4]
CAS Number	768-58-1	[2]
Appearance	Clear, colorless liquid	[4]
Boiling Point	154 °C	[4]
Melting Point	Undetermined	[4]
Density	0.88 g/cm ³ at 20 °C	[4]
Solubility in Water	Not miscible or difficult to mix	[4]
Flash Point	50 °C (122 °F)	[4]
Refractive Index	1.4200-1.4230 @ 20 °C	[5]

Chemical Structure

The structure of **2-Ethyl-5,5-dimethyl-1,3-dioxane** features a six-membered dioxane ring with an ethyl group at the 2-position and two methyl groups at the 5-position.





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